

1-Chloro-6-fluoroisoquinoline CAS number and molecular structure

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Compound of Interest

Compound Name: 1-Chloro-6-fluoroisoquinoline

Cat. No.: B1358099

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An In-depth Technical Guide to 1-Chloro-6-fluoroisoquinoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Chloro-6-fluoroisoquinoline**, a halogenated heterocyclic compound with potential applications in medicinal chemistry and materials science. Due to its specific substitution pattern, it serves as a valuable building block for the synthesis of more complex molecular architectures. This document covers its chemical identity, physicochemical properties, a plausible synthetic route with experimental details, and its potential role in drug discovery workflows.

Compound Identification and Properties

1-Chloro-6-fluoroisoquinoline is a substituted isoquinoline. The isoquinoline scaffold is a key feature in many biologically active compounds. The presence of both chloro and fluoro substituents offers distinct chemical handles for further functionalization and can significantly influence the molecule's pharmacokinetic and pharmacodynamic properties.

Chemical Structure and Identifiers

The core structure consists of a fused benzene and pyridine ring, forming the isoquinoline system. A chlorine atom is substituted at the 1-position, and a fluorine atom is at the 6-position.

Molecular Structure:

Table 1: Compound Identifiers

Identifier	Value	Source
CAS Number	214045-86-0	[1] [2] [3]
Molecular Formula	C ₉ H ₅ CIFN	[1] [4]
SMILES	FC1=CC2=C(C(Cl)=NC=C2)C =C1	[1] [4]
InChI	InChI=1S/C9H5CIFN/c10-9-8- 2-1-7(11)5-6(8)3-4-12-9/h1-5H	[4]
InChIKey	QZBWBBHQRLUOTM- UHFFFAOYSA-N	[4]

Physicochemical Properties

The following table summarizes key computed physicochemical properties which are important for predicting the compound's behavior in biological and chemical systems.

Table 2: Physicochemical Data

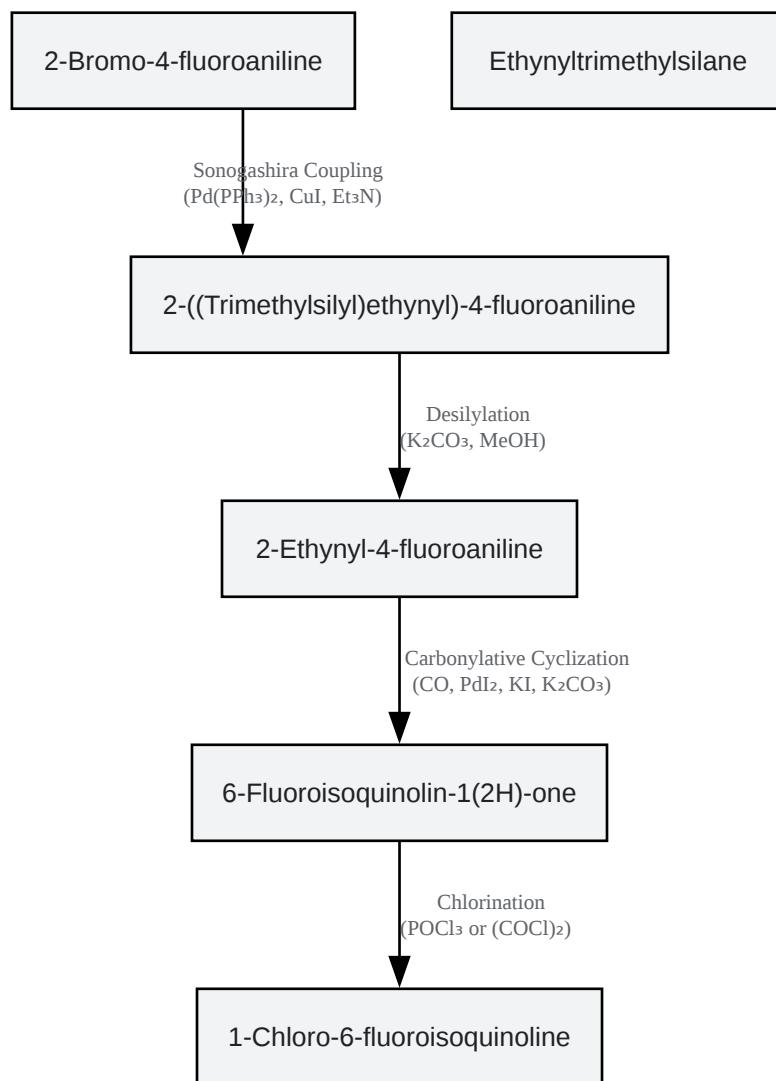
Property	Value	Source
Molecular Weight	181.59 g/mol	[1]
Monoisotopic Mass	181.00946 Da	[4]
Topological Polar Surface Area (TPSA)	12.89 Å ²	[1]
Predicted LogP (XlogP)	3.0273	[1]
Hydrogen Bond Acceptors	1	[1]
Hydrogen Bond Donors	0	[1]
Rotatable Bonds	0	[1]

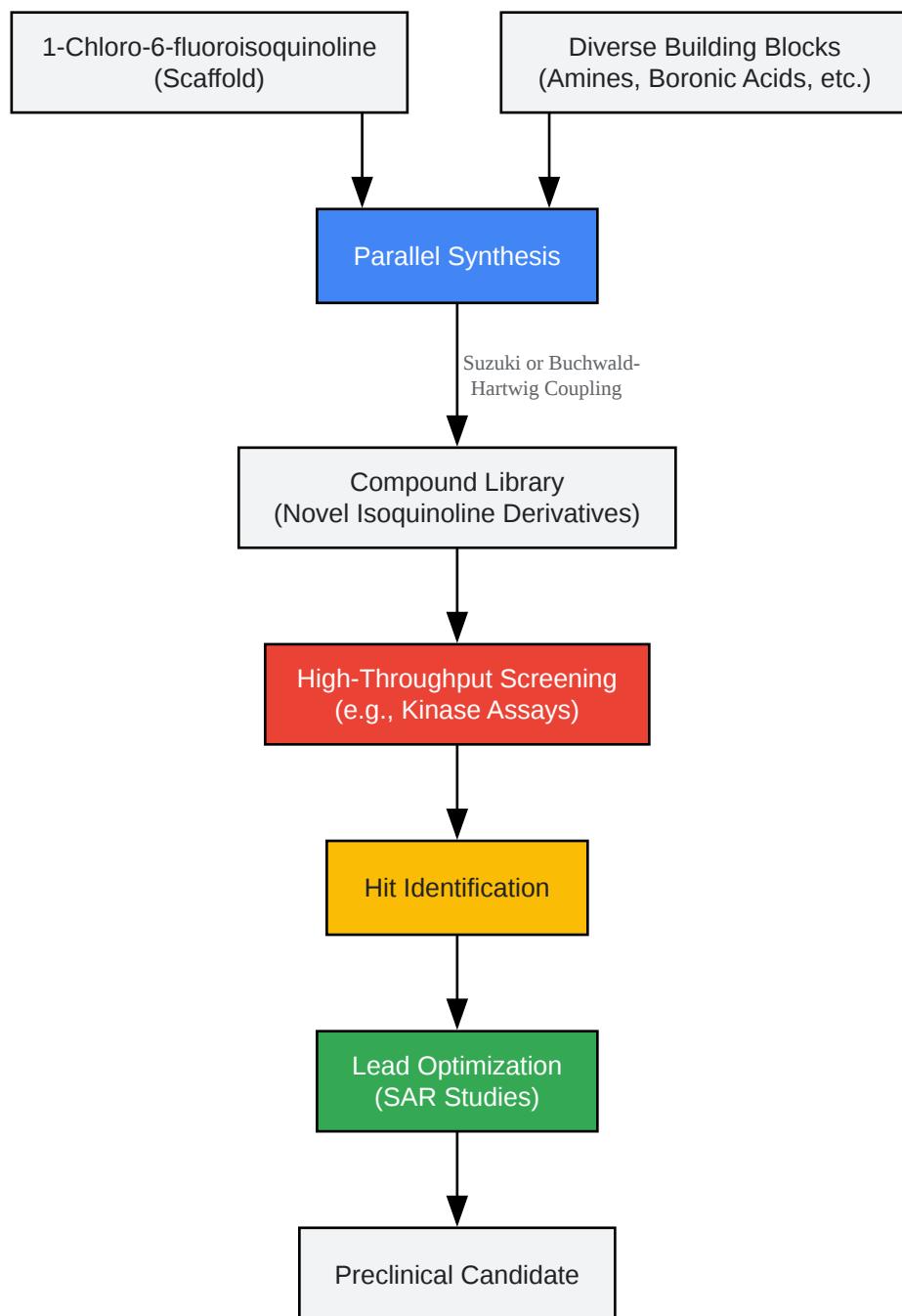
Synthesis and Experimental Protocols

While a specific, documented synthesis for **1-Chloro-6-fluoroisoquinoline** is not readily available in peer-reviewed literature, a plausible and efficient synthetic pathway can be proposed based on well-established organometallic cross-coupling and cyclization reactions, followed by a chlorination step analogous to the synthesis of other 1-chloroisoquinolines.

Proposed Synthetic Pathway

The proposed synthesis starts from commercially available 2-bromo-4-fluoroaniline and proceeds through a Sonogashira coupling, followed by cyclization and subsequent chlorination of the resulting isoquinolinone.





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References

- 1. chemscene.com [chemscene.com]
- 2. echemi.com [echemi.com]
- 3. 1-CHLORO-6-FLUOROISOQUINOLINE CAS#: 214045-86-0 [amp.chemicalbook.com]
- 4. PubChemLite - 1-chloro-6-fluoroisoquinoline (C9H5ClFN) [pubchemlite.lcsb.uni.lu]
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